

An In-depth Technical Guide to the Magnetic Properties of Sodium Peroxide

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Compound of Interest

Compound Name: Sodium peroxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the magnetic properties of **sodium peroxide** (Na_2O_2), integrating theoretical principles with experimental findings. The document is intended to serve as a detailed resource, presenting quantitative data, experimental methodologies, and visual representations of the underlying scientific concepts.

Core Magnetic Properties

Sodium peroxide is classified as a diamagnetic material. This property stems from its electronic structure, in which all electrons are paired, resulting in no net magnetic moment. In the presence of an external magnetic field, diamagnetic materials are weakly repelled. The total number of electrons in **sodium peroxide** is 38, an even number which allows for complete electron pairing.

Theoretical Basis: Molecular Orbital Theory

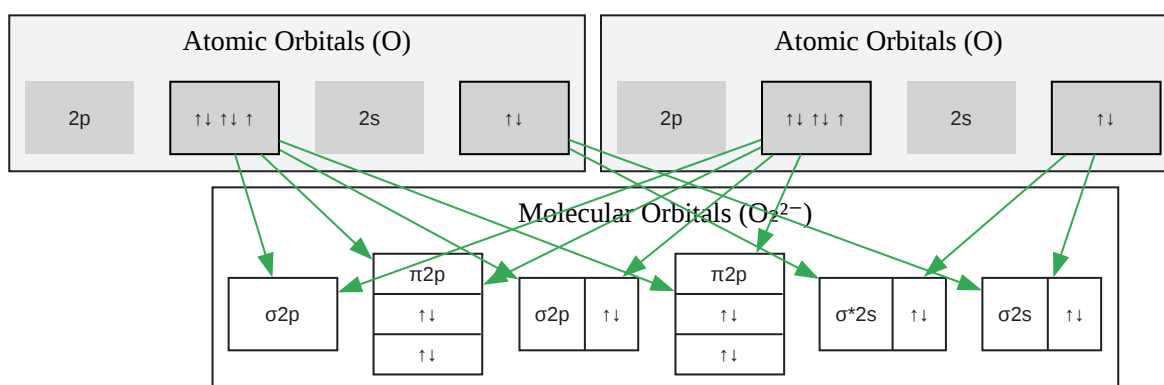
The diamagnetism of **sodium peroxide** is fundamentally explained by the molecular orbital (MO) configuration of the peroxide ion (O_2^{2-}). The peroxide ion has 18 electrons. When these electrons fill the molecular orbitals, all orbitals, including the highest occupied molecular orbitals (HOMOs), which are the degenerate π^*2p orbitals, are completely filled with paired electrons. With no unpaired electrons, the ion does not possess a permanent magnetic moment and is therefore diamagnetic.

The bond order of the peroxide ion can be calculated from its MO configuration as follows:

$$\text{Bond Order} = \frac{1}{2} [(\text{Number of electrons in bonding MOs}) - (\text{Number of electrons in antibonding MOs})]$$

$$\text{Bond Order} = \frac{1}{2} [10 - 8] = 1$$

A bond order of 1 indicates a stable single bond between the two oxygen atoms in the peroxide ion.



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Figure 1: Molecular Orbital Diagram of the Peroxide Ion (O_2^{2-})

Quantitative Magnetic Data

The magnetic property of a substance is quantified by its magnetic susceptibility. For diamagnetic materials like **sodium peroxide**, the magnetic susceptibility is negative.

Magnetic Property	Value	Units
Molar Magnetic Susceptibility (χ)	-28.10×10^{-6}	cm^3/mol
Specific Susceptibility	-0.36×10^{-6}	cm^3/g

Table 1: Quantitative Magnetic Properties of **Sodium Peroxide**.

The specific susceptibility values were determined experimentally for four different specimens of **sodium peroxide** with varying percentages of the compound, with the remaining portion being sodium monoxide (Na_2O). The data from these experiments are summarized below.

Specimen	Percentage of Na_2O_2	Specific Susceptibility (χ) at Infinite Field Strength
1	94.0%	-0.358
2	80.5%	-0.349
3	71.0%	-0.343
4	64.9%	-0.339

Table 2: Experimentally Determined Specific Susceptibility of **Sodium Peroxide** Specimens.

Experimental Protocols

The determination of the magnetic susceptibility of solid **sodium peroxide** has been historically carried out using methods such as the Curie method. The general principle involves measuring the force exerted on a sample when it is placed in a non-uniform magnetic field.

Measurement of Magnetic Susceptibility by the Curie Method (as applied to Sodium Peroxide)

The Curie method is suitable for determining the specific susceptibility of solid samples. The following protocol is a synthesis of the general method and specific details from historical studies on **sodium peroxide**.

Objective: To determine the specific magnetic susceptibility of solid **sodium peroxide**.

Apparatus:

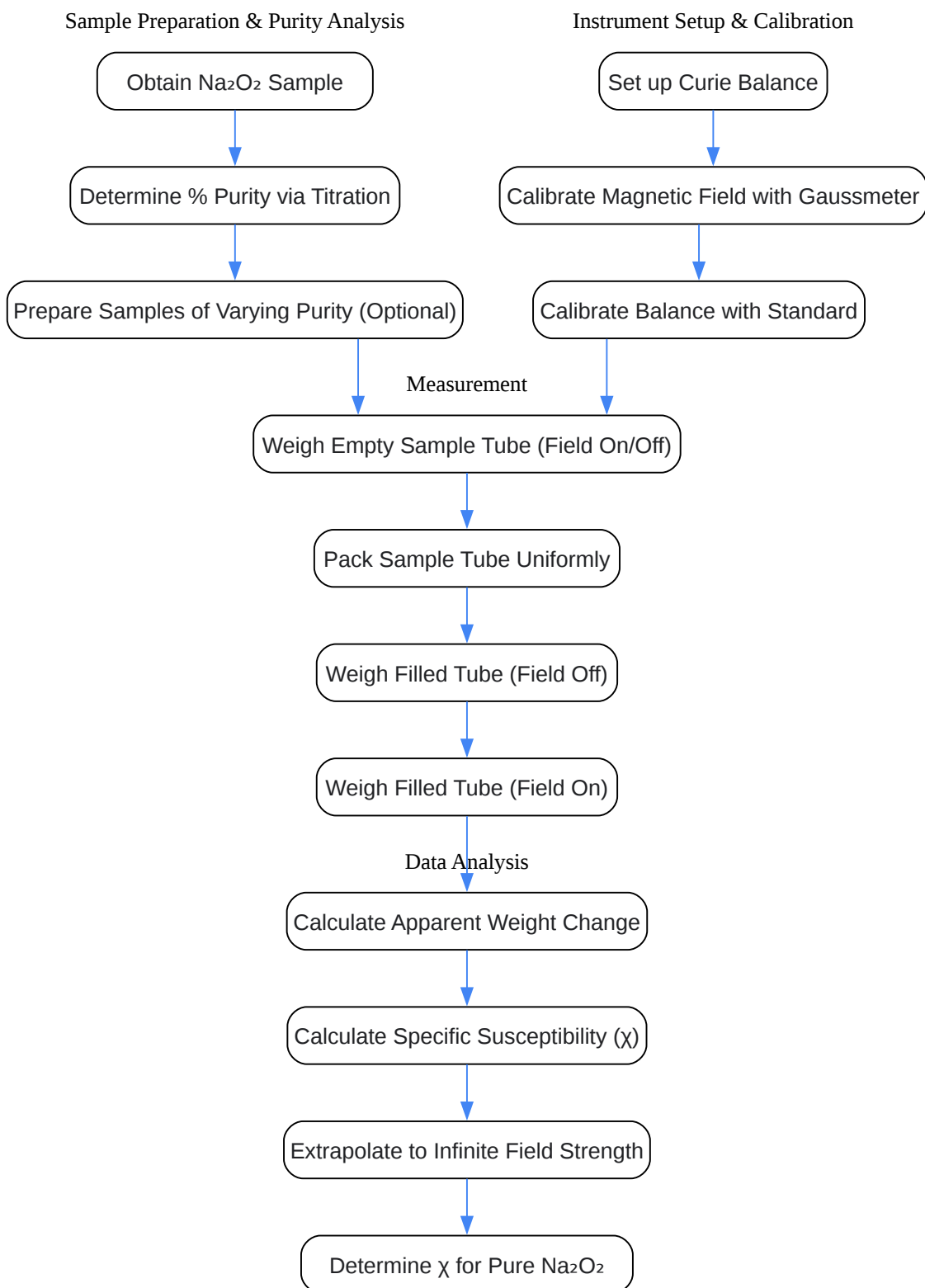
- Curie balance (or a similar setup with a sensitive analytical balance and an electromagnet)
- Sample tube (Gouy tube or similar)
- Electromagnet with a power supply

- Gaussmeter (for field strength calibration)
- Analytical balance
- Standardized potassium permanganate solution
- Boric acid

Procedure:

- Sample Preparation and Purity Analysis:
 - A commercially available analytical reagent grade **sodium peroxide** powder is used.
 - The percentage purity of the **sodium peroxide** in the specimen is determined by titration with a standardized potassium permanganate solution in the presence of boric acid. This analysis is crucial as commercial samples may contain sodium monoxide as an impurity.
 - Specimens with varying percentages of **sodium peroxide** can be prepared by heating the stock substance in a vacuum to partially decompose it into sodium monoxide.
- Instrument Calibration:
 - The magnetic field strength of the electromagnet is calibrated as a function of the current supplied. A Gaussmeter is used to measure the field strength at various currents.
 - The balance is calibrated using a standard substance with a known magnetic susceptibility.
- Measurement:
 - The empty sample tube is weighed with the magnetic field off and on to determine the force on the tube itself.
 - The sample tube is filled with the **sodium peroxide** powder to a specific height, ensuring uniform packing to avoid errors.
 - The filled tube is weighed with the magnetic field off.

- The electromagnet is turned on to a calibrated field strength, and the filled tube is weighed again. For a diamagnetic substance like **sodium peroxide**, an apparent decrease in weight will be observed due to repulsion from the magnetic field.
- The difference in weight with and without the magnetic field is recorded.
- Data Analysis:
 - The specific susceptibility (χ) is calculated from the change in weight, the mass of the sample, the cross-sectional area of the sample tube, and the magnetic field strength.
 - Measurements are repeated for specimens with different known percentages of **sodium peroxide**.
 - A graph of the measured specific susceptibility versus the inverse of the field strength is plotted. By extrapolating to infinite field strength, the true specific susceptibility is determined, which minimizes the effects of any ferromagnetic impurities.
 - By analyzing the data from samples with varying purity, the specific susceptibility of pure **sodium peroxide** can be extrapolated.



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Figure 2: Experimental Workflow for Magnetic Susceptibility Measurement

Conclusion

Sodium peroxide is a diamagnetic substance with a molar magnetic susceptibility of $-28.10 \times 10^{-6} \text{ cm}^3/\text{mol}$. This property is a direct consequence of its electronic structure, as explained by molecular orbital theory, which shows all electrons in the peroxide ion (O_2^{2-}) are paired. Experimental determination of its magnetic susceptibility using methods like the Curie balance confirms its diamagnetic nature. The protocols and data presented in this guide provide a thorough technical foundation for understanding and investigating the magnetic properties of **sodium peroxide**.

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